

Long-Term Follow-Up Protocol for Clinical Trials of Heliaseal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heliaseal*

Cat. No.: *B020656*

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These application notes provide a comprehensive protocol for the long-term clinical evaluation of **Heliaseal**, a brand of light-cured pit and fissure sealants. The following guidelines are based on methodologies from various clinical studies and are intended to ensure consistent and thorough data collection over an extended period.

Introduction

Heliaseal is a resin-based fissure sealant designed to prevent caries in the pits and fissures of teeth.^[1] Its efficacy is primarily determined by its long-term retention and ability to form a durable protective barrier.^[2] Long-term follow-up is crucial to understanding the clinical performance and longevity of **Heliaseal** and its variants, such as **Heliaseal F**, which contains fluoride, and the Bis-GMA-free **Heliaseal F Plus**.^{[1][3]} This protocol outlines the procedures for patient selection, sealant application, and subsequent evaluations to assess the sealant's success over several years.

Mechanism of Action

Heliaseal functions by creating a physical barrier that isolates the complex morphology of pits and fissures from the oral environment.^[2] This prevents the accumulation of food particles and cariogenic bacteria, thus inhibiting the initiation of dental caries.^[1] The material mechanically bonds to the enamel surface after acid etching, which creates microporosities for resin

infiltration.[1] Variants like **Helioseal F** also release fluoride ions, which can aid in the remineralization of enamel and inhibit bacterial metabolism.[1]

Quantitative Data Summary

The following tables summarize the retention rates of **Helioseal** products from various clinical trials.

Table 1: Retention Rates of **Helioseal F** and **Helioseal F Plus**

Follow-up Period	Helioseal F (% Completely or Minimally Lost)	Helioseal F Plus (% Completely or Minimally Lost)	Reference
2 Years	86.5%	85.9%	[3][4]
3 Years	84.3%	81.7%	[5]

Table 2: Comparative Retention Rates of **Helioseal F** with Other Sealants

Follow-up Period	Helioseal F (% Total Retention)	Embrace-WetBond (% Total Retention)	Clinpro (% Total Retention)	Reference
12 Months	73.3%	96.7%	80.0%	[6]
12 Months	60.0%	62.5%	-	[7]

Table 3: Retention of **Helioseal F** With and Without a Bonding Agent

Follow-up Period	Helioseal F without Bonding Agent (% Retention)	Helioseal F with Adhse One F Bonding Agent (% Retention)	Reference
12 Months	64.7%	Not specified, but higher than without	[8]

Experimental Protocols

Patient Selection and Preparation

- Inclusion Criteria:
 - Patients aged 6-17 years with fully erupted permanent first or second molars.
 - Teeth to be sealed must be free of caries or have only incipient, non-cavitated carious lesions.
 - Good oral hygiene and cooperative behavior.
 - Informed consent obtained from the patient and/or legal guardian.
- Exclusion Criteria:
 - Known allergies to methacrylates or other components of the sealant.[9]
 - Presence of cavitated carious lesions on the occlusal surface.
 - Partially erupted molars where adequate moisture control cannot be achieved.
 - Patients with orthodontic bands or other appliances that would interfere with the sealant application or evaluation.
- Ethical Considerations:
 - The clinical trial protocol must be approved by a relevant Institutional Review Board (IRB) or ethics committee.[3][10]
 - All procedures should be conducted in accordance with the Declaration of Helsinki.[10]

Helioseal Application Protocol

This protocol is a synthesis of manufacturer's instructions and methodologies from clinical trials.[9][11][12]

- Cleaning:

- Thoroughly clean the occlusal surface of the tooth with a pumice slurry using a prophylaxis brush or cup.[\[10\]](#)
- Rinse the surface with water and air-dry.
- Isolation:
 - Isolate the tooth from salivary contamination using a rubber dam (preferred) or cotton rolls and a saliva ejector.[\[2\]](#)[\[11\]](#)
- Etching:
 - Apply a 37% phosphoric acid etching gel to the entire occlusal surface, extending slightly beyond the fissures.[\[10\]](#)[\[11\]](#)
 - Allow the etchant to remain on the tooth for 15-30 seconds.[\[7\]](#)
- Rinsing and Drying:
 - Thoroughly rinse the etched surface with water for at least 20 seconds.[\[11\]](#)
 - Dry the surface with oil-free compressed air until the enamel appears chalky-white.[\[11\]](#)
 - If the chalky appearance is not achieved or the surface becomes contaminated with saliva, re-etch for 10 seconds.[\[11\]](#)
- Sealant Application:
 - Apply **Helioseal** directly into the pits and fissures using the provided applicator tip.[\[9\]](#)
 - Use a fine-tipped instrument, such as an explorer or a microbrush, to guide the sealant into the depths of the fissures and eliminate any air bubbles.[\[3\]](#)[\[7\]](#)
- Light Curing:
 - Polymerize the sealant using a dental curing light with an intensity of at least 1,200 mW/cm².[\[3\]](#)

- The curing time is typically 10 seconds for **Helioseal F Plus** and 20 seconds for **Helioseal** and **Helioseal F**.[\[3\]](#)
- Post-Application Evaluation:
 - Immediately after curing, check the sealant's integrity and marginal adaptation with an explorer.
 - Evaluate the occlusion with articulating paper and adjust if necessary.[\[2\]](#)

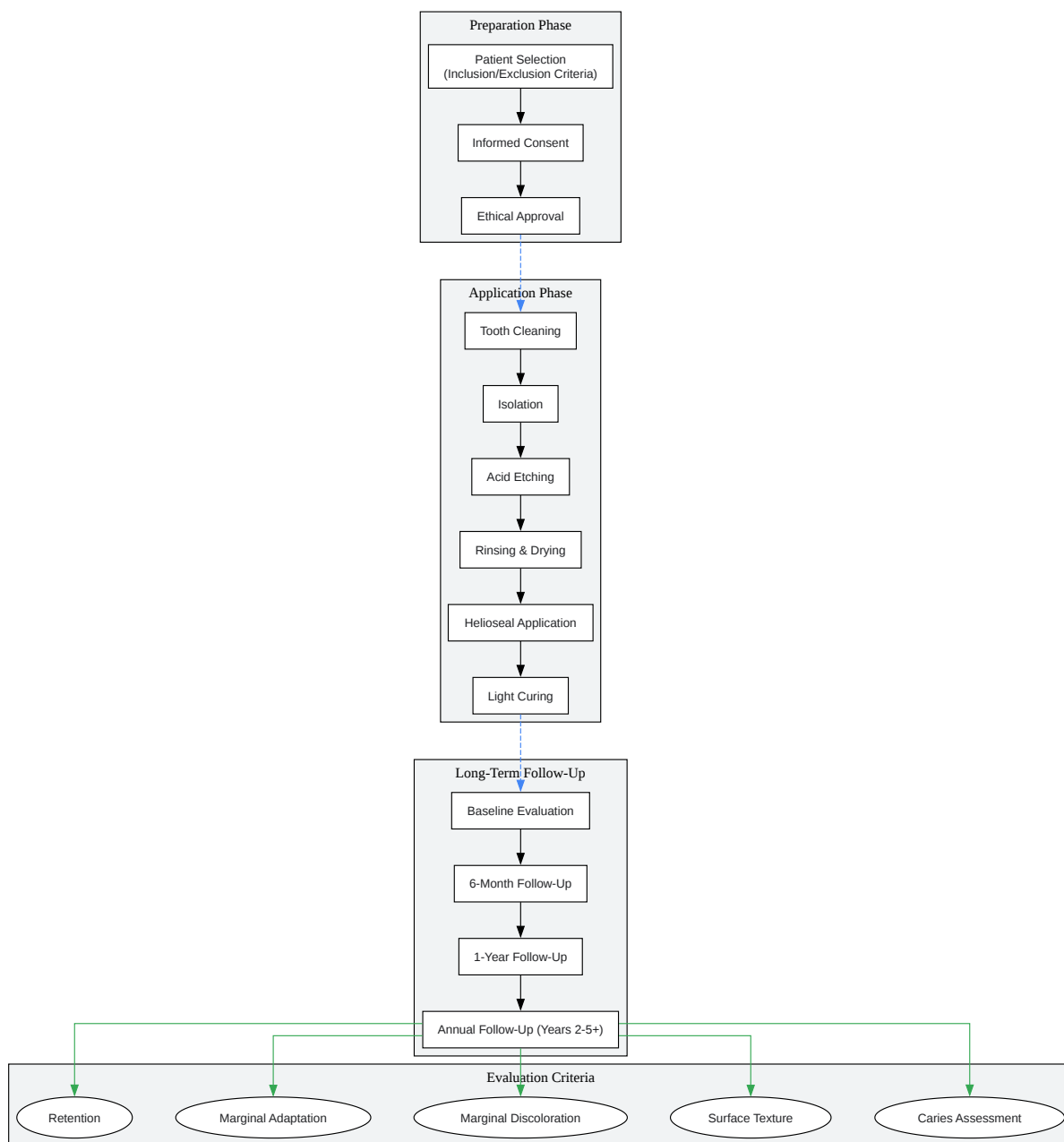
Long-Term Follow-Up Evaluation

- Follow-Up Schedule:
 - Baseline (immediately after application)
 - 6 months
 - 1 year
 - Annually thereafter for a minimum of 5 years.
- Evaluation Criteria:
 - Sealant Retention:
 - Complete Retention: The sealant is fully intact.
 - Partial Loss: A portion of the sealant is missing, but some remains in the deeper fissures.
 - Complete Loss: The sealant is entirely missing.
 - Marginal Adaptation:
 - Good: No visible crevice or catch with an explorer at the sealant-enamel margin.
 - Fair: A visible crevice at the margin that an explorer can enter.

- Poor: The sealant is mobile or easily dislodged.
- Marginal Discoloration:
 - None: No discoloration at the sealant-enamel margin.
 - Present: Discoloration is visible at the margin.
- Surface Texture:
 - Smooth: The surface of the sealant is smooth.
 - Rough: The surface of the sealant is pitted or rough.
- Caries Assessment:
 - Visually inspect the sealed tooth for any signs of new or progressing carious lesions using the International Caries Detection and Assessment System (ICDAS-II) criteria.[\[10\]](#)
- Data Collection and Analysis:
 - Record all findings at each follow-up visit.
 - Statistical analysis should be performed to determine the survival rates of the sealants (e.g., using Kaplan-Meier survival curves) and to compare the performance of different **Helioseal** products or application techniques.[\[3\]](#)[\[4\]](#)

Visualizations

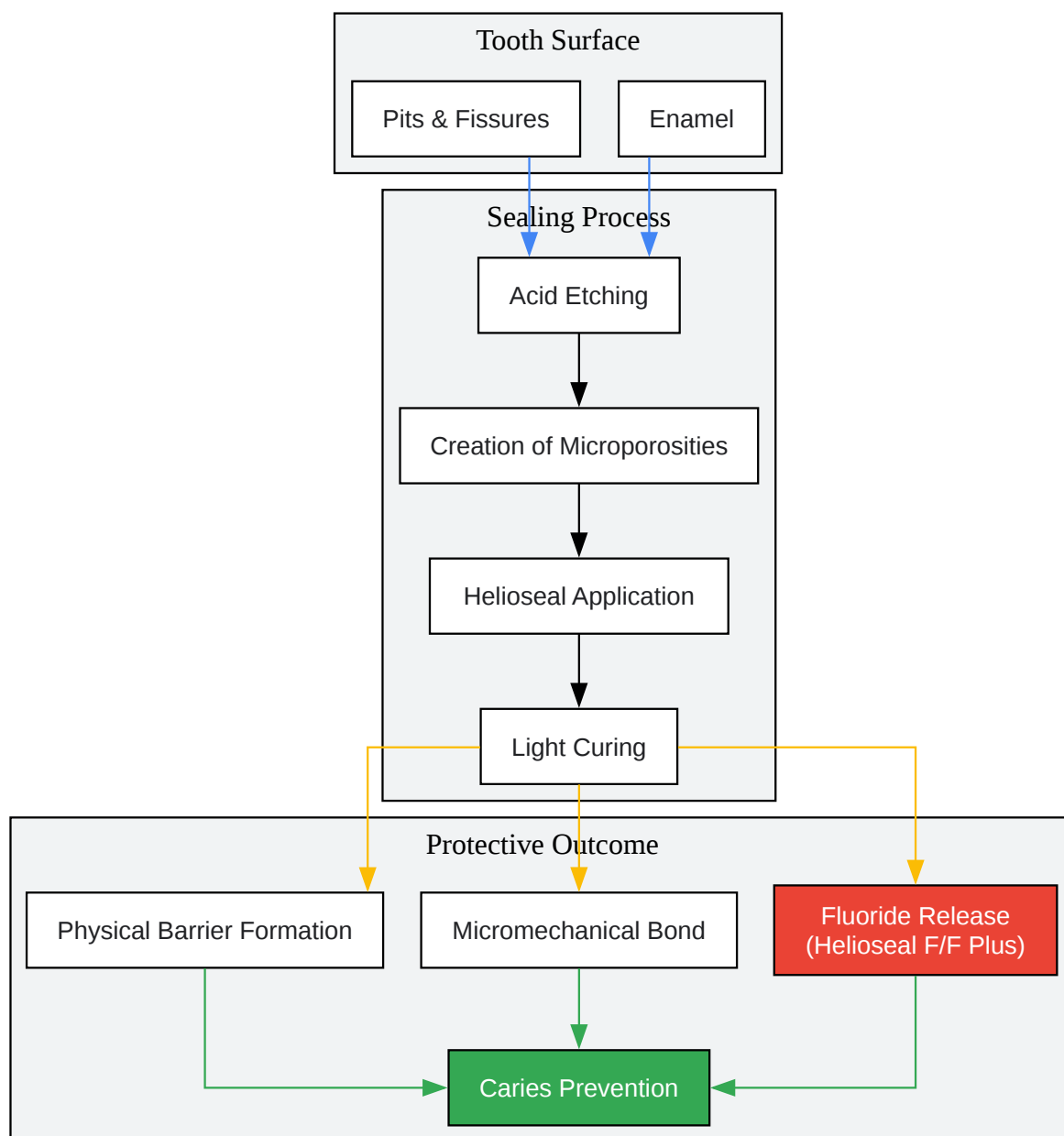
Experimental Workflow



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Caption: Experimental workflow for a long-term clinical trial of **HeliOSEAL**.

Mechanism of Action of HeliOSEal



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Caption: Mechanism of action of **HeliOSEal** fissure sealant.

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- To cite this document: BenchChem. [Long-Term Follow-Up Protocol for Clinical Trials of Heliaseal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020656#long-term-follow-up-protocol-for-clinical-trials-of-heliaseal]

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